

Personal protective equipment for handling (S)-Purvalanol B

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Compound of Interest

Compound Name: (S)-Purvalanol B

Cat. No.: B197456

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Essential Safety and Handling of (S)-Purvalanol B

(S)-Purvalanol B, a potent cyclin-dependent kinase (CDK) inhibitor, requires careful handling in a laboratory setting to ensure the safety of researchers and prevent environmental contamination.^{[1][2][3]} While some suppliers classify this compound as not hazardous under the Globally Harmonized System (GHS), others indicate it is harmful if swallowed and very toxic to aquatic life with long-lasting effects. Therefore, a cautious approach to personal protective equipment (PPE) and handling procedures is essential.

Personal Protective Equipment (PPE)

When handling **(S)-Purvalanol B**, particularly in its powdered form, the following personal protective equipment is recommended to minimize exposure:

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use impermeable and resistant gloves. While one safety data sheet (SDS) does not specify a glove material due to a lack of testing, nitrile gloves are generally recommended for handling hazardous drugs. It is crucial to select gloves that comply with ASTM standard D-6978-(05)-13.

- **Body Protection:** A laboratory coat or gown should be worn. For tasks with a higher risk of exposure, gowns demonstrated to be resistant to hazardous drugs are required.
- **Respiratory Protection:** If there is a risk of generating airborne powder or aerosols, a NIOSH-certified N95 or N100 respirator is strongly recommended.

Quantitative Safety Data

The available safety data sheets for **(S)-Purvalanol B** lack specific quantitative exposure limits. The following table summarizes the available hazard classifications and physical properties.

Parameter	Value	Reference
GHS Classification	Not Classified as Hazardous	Cayman Chemical SDS
Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	DC Chemicals SDS	
Signal Word	None / No data available	
Hazard Statements	None / H302: Harmful if swallowed; H410: Very toxic to aquatic life with long lasting effects	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0	
Flash Point	Not applicable	
Decomposition Temperature	Not determined	

Experimental Protocol: Safe Handling and Disposal

Handling:

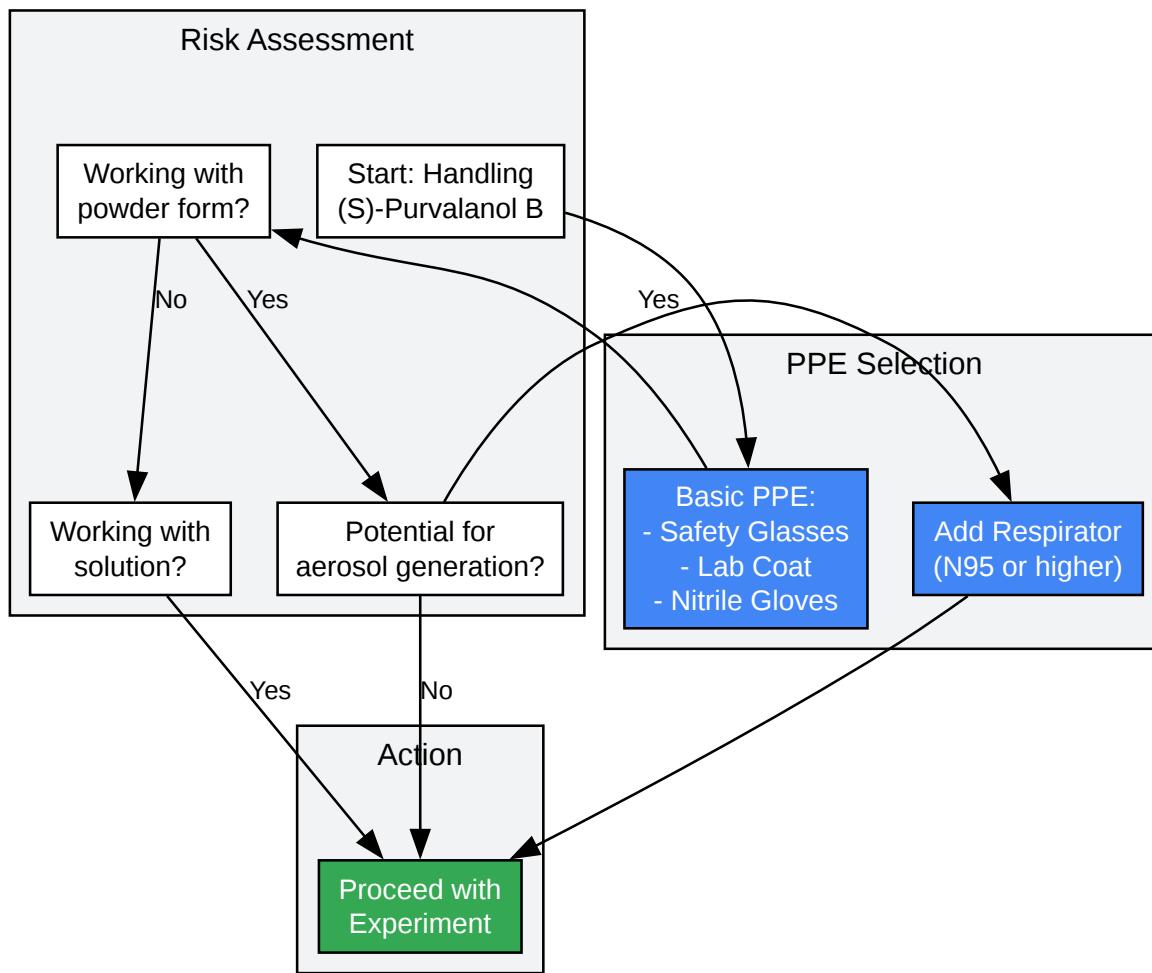
- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition.
- Weighing and Aliquoting: Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Solution Preparation: When preparing solutions, for example in DMSO, do so in a fume hood. Be aware that moisture-absorbing DMSO can reduce solubility.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Disposal:

- Dispose of **(S)-Purvalanol B** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Avoid release to the environment. Due to its high aquatic toxicity, do not allow it to enter sewers or surface water.

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when working with **(S)-Purvalanol B**.

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PPE selection workflow for handling **(S)-Purvalanol B**.

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References

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